

comparative analysis of sodium peroxide and lithium peroxide in air purification systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium peroxide

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A Comparative Analysis of **Sodium Peroxide** and Lithium Peroxide in Air Purification Systems

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth comparative analysis of **sodium peroxide** (Na_2O_2) and lithium peroxide (Li_2O_2) for use in air purification systems, particularly in closed-loop environments where carbon dioxide (CO_2) removal and oxygen (O_2) generation are critical. This document summarizes key performance characteristics, presents available experimental data, outlines detailed experimental protocols for evaluation, and visualizes the chemical pathways involved.

Executive Summary

Both **sodium peroxide** and lithium peroxide are effective chemical agents for air revitalization, reacting with carbon dioxide to produce breathable oxygen. Lithium peroxide generally offers superior performance in terms of weight and volume efficiency, making it a preferred choice for applications with strict mass and space constraints, such as spacecraft. However, factors such as thermal stability, cost, and availability may influence the selection for other applications.

Chemical Reactions and Stoichiometry

The primary reactions of **sodium peroxide** and lithium peroxide with carbon dioxide are as follows:

- Sodium Peroxide:** $2\text{Na}_2\text{O}_2(\text{s}) + 2\text{CO}_2(\text{g}) \rightarrow 2\text{Na}_2\text{CO}_3(\text{s}) + \text{O}_2(\text{g})$ [\[1\]](#)

- Lithium Peroxide: $2\text{Li}_2\text{O}_2(\text{s}) + 2\text{CO}_2(\text{g}) \rightarrow 2\text{Li}_2\text{CO}_3(\text{s}) + \text{O}_2(\text{g})$

In the presence of water vapor, which is typical in respiratory environments, the reactions become more complex, involving the formation of hydroxides as intermediates. The presence of moisture has been shown to be a necessary precursor for the reaction with CO_2 to proceed efficiently.

Performance Comparison

The following tables summarize the key performance metrics for **sodium peroxide** and lithium peroxide based on stoichiometric calculations and available experimental data.

Table 1: Theoretical Performance Characteristics

| Parameter | Sodium Peroxide (Na_2O_2) | Lithium Peroxide (Li_2O_2) |
|------------------------------------------------------------------|---------------------------------------------|----------------------------------------------|
| Molar Mass (g/mol) | 77.98 | 45.88 |
| CO_2 Absorption Capacity (g CO_2 / g peroxide) | 0.56 | 0.96 |
| O_2 Generation (g O_2 / g peroxide) | 0.21 | 0.35 |
| O_2 Generation (L O_2 / g peroxide at STP) | 0.15 | 0.24 |

Table 2: Physical and Thermal Properties

| Parameter | Sodium Peroxide (Na_2O_2) | Lithium Peroxide (Li_2O_2) |
|------------------------------|---------------------------------------------|----------------------------------------------|
| Appearance | Yellowish-white powder | White powder |
| Density (g/cm ³) | 2.805 | 2.31 |
| Decomposition Temperature | 460°C | 340-348°C[2] |

Note: The performance in real-world applications can be influenced by factors such as humidity, temperature, and the physical form of the peroxide.

Experimental Protocols

Evaluating the performance of **sodium peroxide** and lithium peroxide for air purification requires a controlled experimental setup. The following protocol outlines a general procedure for such an evaluation.

Objective:

To quantitatively compare the carbon dioxide absorption and oxygen generation performance of **sodium peroxide** and lithium peroxide under controlled conditions.

Materials and Apparatus:

- Sealed test chamber with gas inlet and outlet ports.
- Gas mixture supply (e.g., a certified mixture of CO₂ in air or nitrogen).
- Mass flow controllers to regulate gas flow rates.
- Gas analyzers for CO₂ and O₂ concentration measurement.
- Temperature and humidity sensors.
- A reactor canister to hold the peroxide material.
- Balance for weighing the peroxide before and after the experiment.
- Data acquisition system.

Experimental Procedure:

- Preparation:
 - Accurately weigh the desired amount of **sodium peroxide** or lithium peroxide and place it into the reactor canister.
 - Assemble the experimental setup as shown in the workflow diagram below, ensuring all connections are leak-tight.

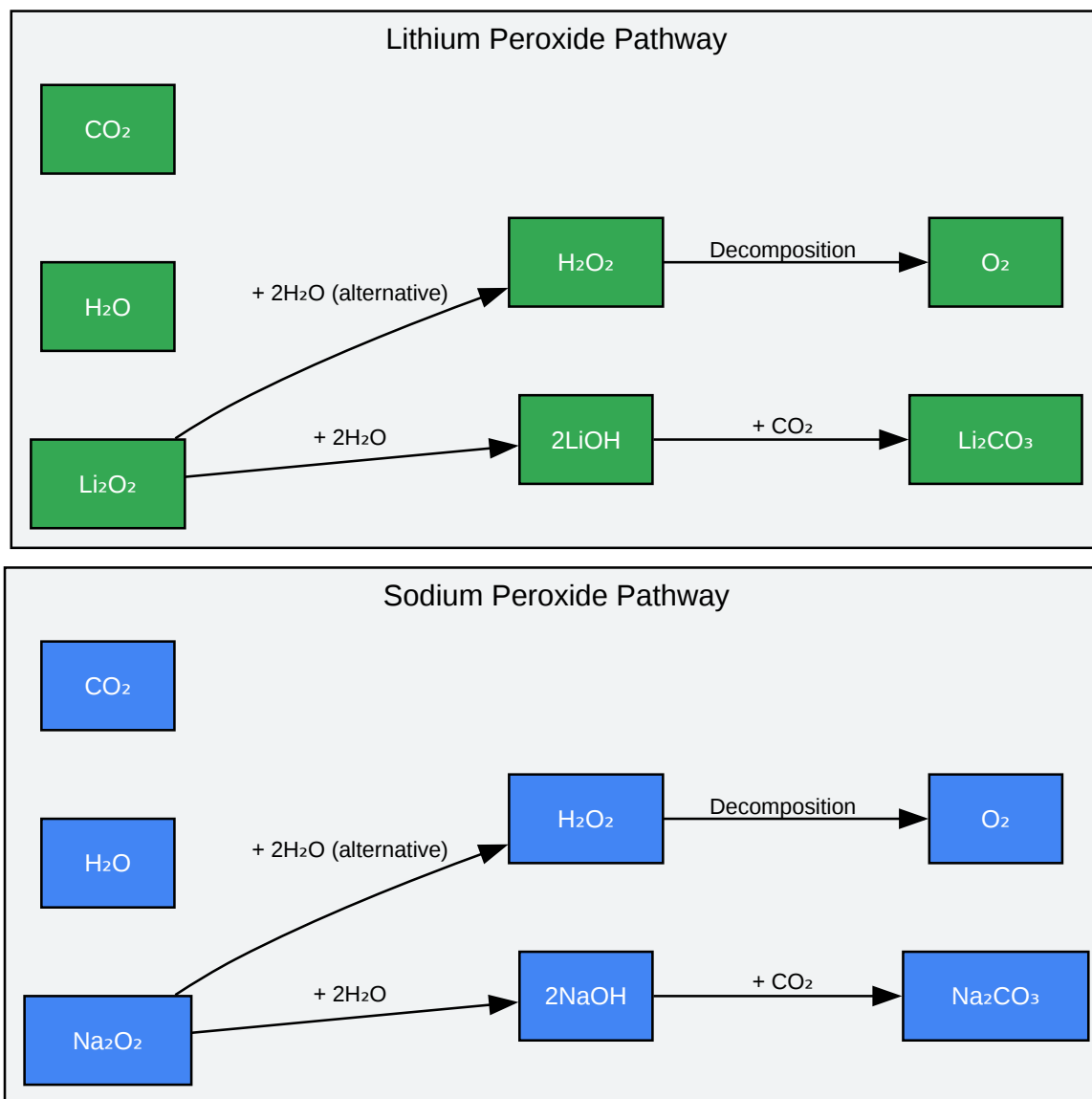
- Calibrate the CO₂ and O₂ gas analyzers.
- Test Execution:
 - Purge the system with a dry, CO₂-free gas (e.g., nitrogen) to establish a baseline.
 - Introduce the test gas mixture with a known CO₂ concentration and humidity level into the reactor at a controlled flow rate.
 - Continuously monitor and record the CO₂, O₂, temperature, and humidity at the outlet of the reactor.
 - Continue the experiment until the CO₂ concentration at the outlet reaches a predetermined breakthrough point (e.g., 90% of the inlet concentration), indicating the exhaustion of the peroxide.
- Data Analysis:
 - Calculate the total mass of CO₂ absorbed by integrating the difference between the inlet and outlet CO₂ concentrations over time.
 - Calculate the total volume of O₂ generated by integrating the outlet O₂ concentration over time.
 - Determine the efficiency of the peroxide by comparing the experimental CO₂ absorption and O₂ generation to the theoretical stoichiometric values.
 - Analyze the effect of temperature and humidity on the performance.

Reaction Pathways and Experimental Workflow

The following diagrams, generated using Graphviz, illustrate the chemical reaction pathways and a typical experimental workflow.

Chemical Reaction Pathways

The reaction of alkali metal peroxides with CO₂ is significantly influenced by the presence of water. The following diagrams depict the proposed reaction pathways.

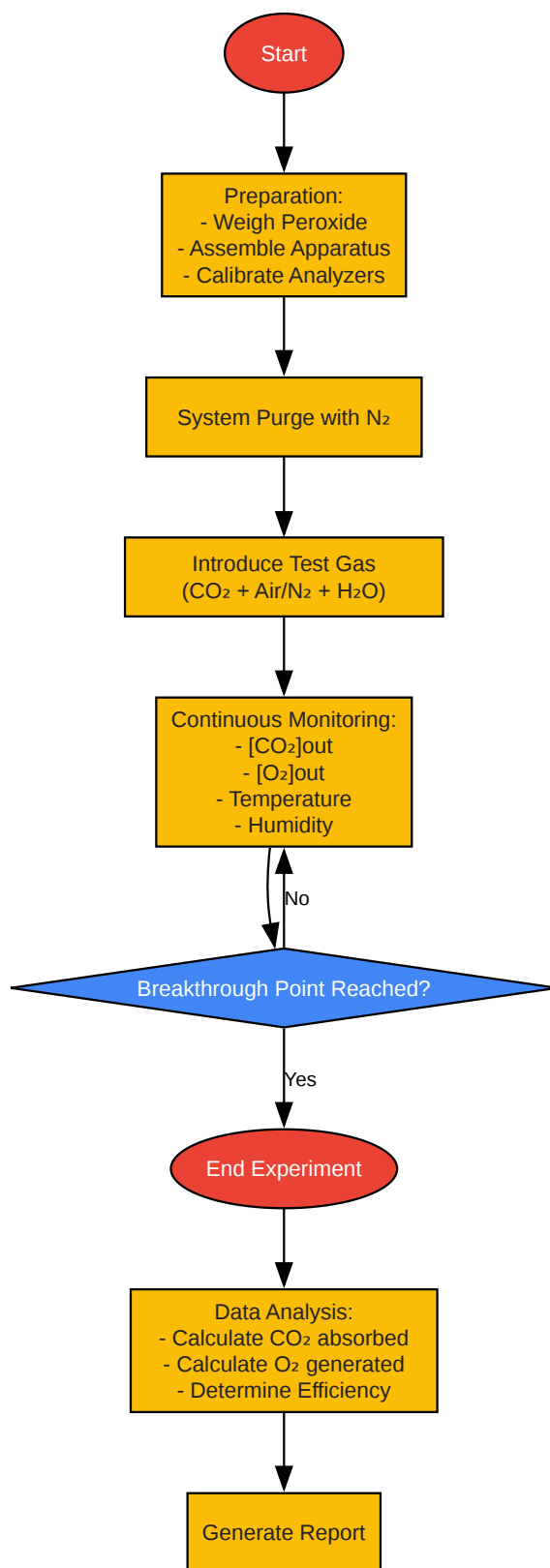


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Figure 1: Chemical reaction pathways of Na_2O_2 and Li_2O_2 with CO_2 and H_2O .

Experimental Workflow

The logical flow of the experimental protocol described above is visualized in the following diagram.



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Figure 2: Experimental workflow for performance evaluation.

Discussion

The higher CO₂ absorption and O₂ generation capacity of lithium peroxide on a mass basis is a significant advantage in applications where weight is a critical factor. For a 4-hour mission at an average metabolic rate, a lithium peroxide-based system can be significantly smaller and lighter than a comparable lithium hydroxide system, and by extension, a **sodium peroxide** system.

The lower thermal stability of lithium peroxide compared to **sodium peroxide** is a key consideration for system design and safety. High bed temperatures, which can occur due to the exothermic nature of the reaction, can deter CO₂ removal performance but may enhance oxygen evolution due to thermal decomposition. The design of the reactor must effectively manage heat to optimize performance and ensure safety.

The presence of water vapor is crucial for the reaction to proceed efficiently. This is a critical parameter that must be controlled and optimized in any air purification system utilizing these peroxides.

Conclusion

Both **sodium peroxide** and lithium peroxide are viable options for air revitalization in closed systems. Lithium peroxide demonstrates superior performance in terms of CO₂ absorption and O₂ generation per unit mass, making it the material of choice for weight-critical applications. **Sodium peroxide**, with its higher thermal stability, may be considered for applications with less stringent weight constraints or different operational temperature profiles. The selection of the optimal material requires a thorough analysis of the specific system requirements, including mission duration, metabolic load, and constraints on mass, volume, and power. Further experimental studies directly comparing these two materials under a wide range of operational conditions are warranted to provide a more comprehensive understanding of their relative performance.

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- To cite this document: BenchChem. [comparative analysis of sodium peroxide and lithium peroxide in air purification systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049792#comparative-analysis-of-sodium-peroxide-and-lithium-peroxide-in-air-purification-systems]

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